

# Personal protective equipment for handling PCI-34051

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## Compound of Interest

Compound Name: PCI-34051

Cat. No.: B1684145

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## Essential Safety and Handling Guide for PCI-34051

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for the handling of **PCI-34051**, a potent and selective histone deacetylase 8 (HDAC8) inhibitor. Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

## Hazard Identification and Safety Data Summary

**PCI-34051** is a bioactive compound with potential health hazards that are not yet fully characterized. Therefore, it should be handled with the utmost care as a potentially hazardous substance. The following table summarizes key safety information.

Parameter	Value	Source
Chemical Name	N-Hydroxy-1-[(4-methoxyphenyl)methyl]-1H-indole-6-carboxamide	[1][2]
CAS Number	950762-95-5	[1][3]
Molecular Formula	C17H16N2O3	[1][3]
Molecular Weight	296.32 g/mol	[1][3]
Appearance	Crystalline solid	[2]
Known Hazards	Acute Toxicity, oral (Category 4), Skin Corrosion/Irritation (Category 2), Serious eye damage/eye irritation (Category 2), Reproductive Toxicity (Category 1B), Specific Target Organ Toxicity, repeated exposure (Category 1)	[4]
Solubility	Soluble in DMSO (up to 100 mM) and 1eq. NaOH (up to 20 mM). Sparingly soluble in aqueous buffers.	[5]
Storage Temperature	-20°C	[1][3]

## Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **PCI-34051** in any form (solid or in solution).

- **Eye Protection:** Chemical safety goggles are required.
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves for any tears or punctures before use.
- **Body Protection:** A lab coat must be worn at all times.

- Respiratory Protection: For operations that may generate dust or aerosols (e.g., weighing, preparing stock solutions), a properly fitted respirator or the use of a chemical fume hood is necessary.

## Step-by-Step Handling Procedures

### Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number on the label match the order.
- Store the container upright in a designated, labeled, and well-ventilated area at -20°C.[1][3]
- Restrict access to authorized personnel only.

### Preparation of Stock Solutions

Note: All manipulations of the solid compound should be performed in a chemical fume hood to avoid inhalation of dust.

- Allow the vial of **PCI-34051** to equilibrate to room temperature before opening to prevent condensation.
- Carefully open the vial in a chemical fume hood.
- Weigh the desired amount of the solid.
- To prepare a stock solution, dissolve the solid in an appropriate solvent such as DMSO.[5] For example, to make a 10 mM stock solution, dissolve 2.96 mg of **PCI-34051** in 1 mL of DMSO.
- Cap the vial tightly and vortex until the solid is completely dissolved.
- Label the vial with the compound name, concentration, solvent, date of preparation, and your initials.
- Store stock solutions at -20°C.[5] It is recommended to prepare and use solutions on the same day if possible.[5]

## Use in Experiments

- When diluting the stock solution, work in a chemical fume hood.
- Avoid direct contact with the solution.
- After use, decontaminate all surfaces and equipment that came into contact with the compound.

## Spill Response

In the event of a spill, follow these procedures immediately:

- Evacuate: Alert others in the immediate area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep the sash down.
- Contain: For a small liquid spill, cover with an absorbent material (e.g., chemical absorbent pads or vermiculite), starting from the outside and working inwards. For a solid spill, gently cover with a damp paper towel to avoid raising dust.
- Neutralize/Clean: There are no specific neutralizing agents for **PCI-34051**. After absorption, carefully scoop the material into a labeled, sealable waste container.
- Decontaminate: Clean the spill area with a detergent solution, followed by a rinse with water.
- Dispose: All contaminated materials (absorbent, gloves, etc.) must be disposed of as hazardous chemical waste.
- Report: Report the spill to your laboratory supervisor or safety officer.

## Waste Disposal

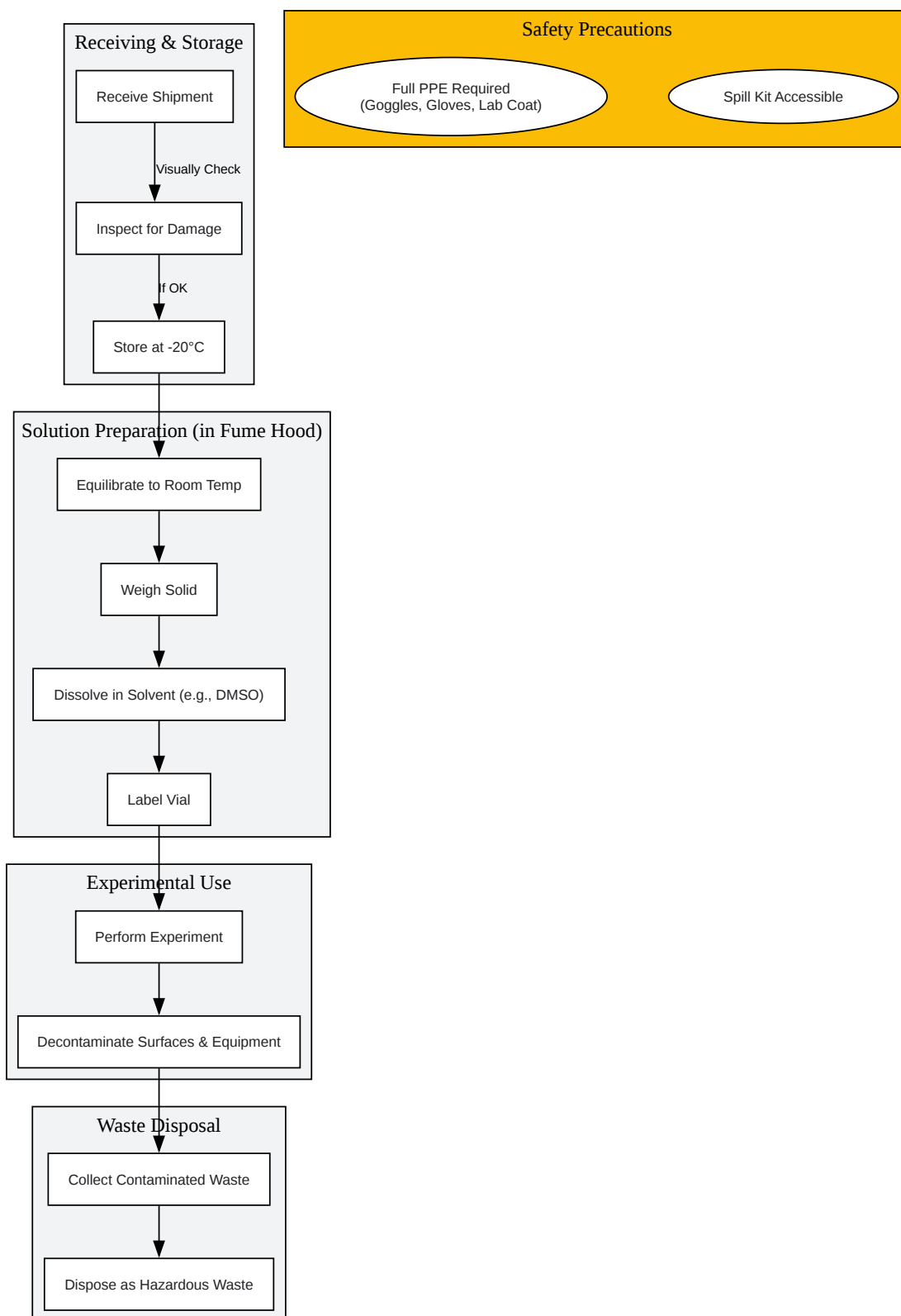
All waste contaminated with **PCI-34051**, including unused solutions, empty vials, and contaminated labware, must be disposed of as hazardous chemical waste.

- Collect all solid and liquid waste in separate, clearly labeled, and sealed containers.

- Follow your institution's guidelines for hazardous waste disposal. Do not pour **PCI-34051** waste down the drain.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key stages and safety considerations when working with **PCI-34051**.



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Caption: Workflow for the safe handling of **PCI-34051** from receipt to disposal.

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